

Application Notes and Protocol: Redox Titration with Potassium Dichromate Standard Solution

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Compound of Interest

Compound Name: Dichlormate

Cat. No.: B156093

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Introduction

Redox titrations are a fundamental analytical technique used to determine the concentration of an analyte by reacting it with an oxidizing or reducing agent of known concentration. Potassium dichromate ($K_2Cr_2O_7$) is a powerful oxidizing agent that serves as an excellent primary standard in volumetric analysis.^{[1][2]} Its high purity, stability in aqueous solution, and the fact that its solutions can be prepared by direct weighing of a known amount make it a preferred reagent in many applications, including the analysis of iron content in pharmaceutical ingredients and other materials.^{[1][3]}

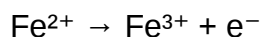
This document provides a detailed protocol for the preparation of a standard potassium dichromate solution and its use in the redox titration of ferrous (Fe^{2+}) ions.

Principle of the Reaction

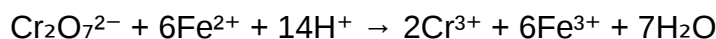
The titration is carried out in an acidic medium, typically with sulfuric acid, to ensure the complete reduction of the dichromate ion ($Cr_2O_7^{2-}$) to the chromium (III) ion (Cr^{3+}). The half-reaction for the dichromate system is:



When titrating ferrous ions (Fe^{2+}), they are oxidized to ferric ions (Fe^{3+}):



The overall balanced ionic equation for the reaction is:



This stoichiometry shows that one mole of dichromate reacts with six moles of ferrous ions. Unlike potassium permanganate, potassium dichromate is not a self-indicator. Therefore, a redox indicator, such as sodium diphenylamine sulfonate, is required to detect the endpoint of the titration. The addition of phosphoric acid is crucial as it complexes with the ferric ions (Fe^{3+}) produced during the titration, lowering the formal potential of the $\text{Fe}^{3+}/\text{Fe}^{2+}$ system and thus sharpening the endpoint.

Experimental Protocol

Materials and Reagents

Reagent/Material	Grade	Supplier Example
Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)	Analytical Reagent (AR) Grade, dried at 150-200°C	Sigma-Aldrich
Ferrous Ammonium Sulfate (Mohr's Salt)	AR Grade	Fisher Scientific
Sulfuric Acid (H_2SO_4), concentrated	AR Grade	Merck
Phosphoric Acid (H_3PO_4), 85%	AR Grade	VWR
Sodium Diphenylamine Sulfonate indicator	Laboratory Reagent (LR) Grade	BDH Chemicals
Distilled or Deionized Water	---	---

Preparation of 0.1 N (0.0167 M) Potassium Dichromate Standard Solution

Potassium dichromate is a primary standard, so a solution of a specific normality can be prepared by accurately weighing the pure, dried salt and dissolving it in a known volume of

distilled water.

Procedure:

- Accurately weigh approximately 4.903 g of previously dried (at 150-200°C for 2 hours) potassium dichromate.
- Quantitatively transfer the weighed salt into a 1000 mL volumetric flask.
- Add approximately 500 mL of distilled water and swirl to dissolve the salt completely.
- Once dissolved, dilute the solution to the 1000 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

Preparation of the Analyte: Ferrous Ammonium Sulfate Solution

Procedure:

- Accurately weigh approximately 0.7 g of ferrous ammonium sulfate (Mohr's salt).
- Transfer the salt to a 250 mL conical flask.
- Add 30 mL of dilute sulfuric acid (e.g., 1 M) and 100 mL of distilled water to dissolve the salt.

Titration Procedure

Procedure:

- Fill a clean, rinsed 50 mL burette with the prepared 0.1 N potassium dichromate standard solution. Record the initial burette reading to two decimal places.
- To the ferrous ammonium sulfate solution in the conical flask, add 7 mL of 85% phosphoric acid and 5-8 drops of sodium diphenylamine sulfonate indicator.
- Titrate the ferrous solution with the potassium dichromate solution from the burette. Add the titrant dropwise while constantly swirling the flask.

- The endpoint is reached when the color of the solution changes from green to a persistent violet-blue.
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant readings.

Data Presentation

The results of the titration can be recorded and calculated as shown in the table below.

Titration No.	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of K ₂ Cr ₂ O ₇ used (mL)
1			
2			
3			
Average			

Calculations

The concentration of the ferrous ion solution can be calculated using the following formula derived from the stoichiometry of the reaction ($M_1V_1/n_1 = M_2V_2/n_2$):

$$M_{\text{Fe}^{2+}} = (M_{\text{K}_2\text{Cr}_2\text{O}_7} \times V_{\text{K}_2\text{Cr}_2\text{O}_7} \times 6) / V_{\text{Fe}^{2+}}$$

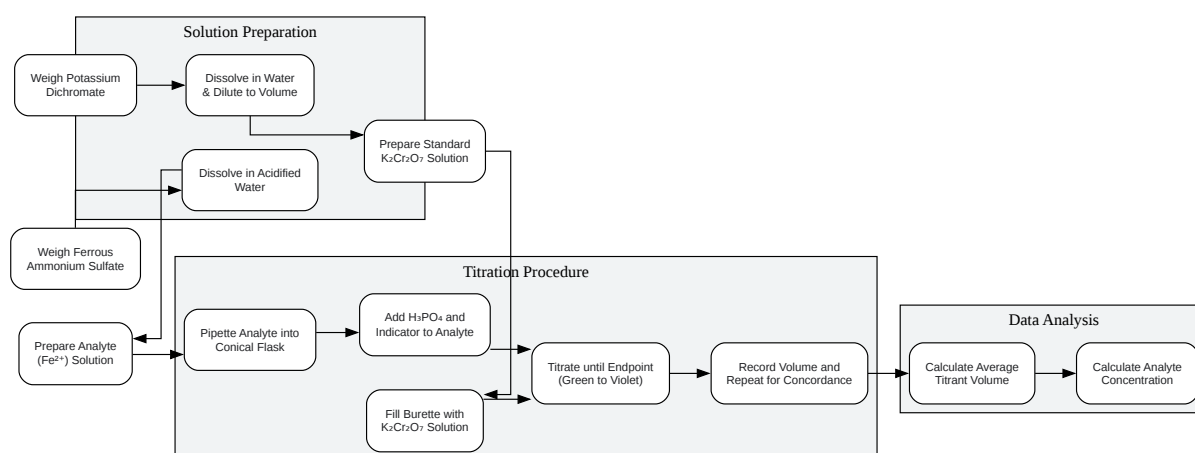
Where:

- $M_{\text{Fe}^{2+}}$ is the molarity of the ferrous ion solution.
- $M_{\text{K}_2\text{Cr}_2\text{O}_7}$ is the molarity of the potassium dichromate solution (0.0167 M).
- $V_{\text{K}_2\text{Cr}_2\text{O}_7}$ is the average volume of the potassium dichromate solution used in the titration.
- $V_{\text{Fe}^{2+}}$ is the volume of the ferrous ion solution taken for titration.

- 6 is the stoichiometric factor based on the reaction equation.

Experimental Workflow and Signaling Pathways

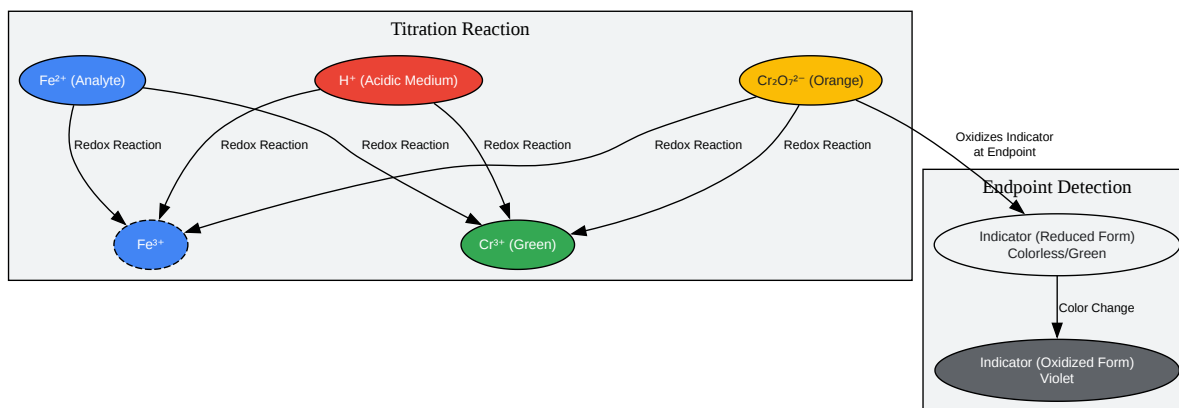
The logical flow of the experimental protocol can be visualized as follows:



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Caption: Workflow for Redox Titration of Ferrous Ions.

The signaling pathway, in this context, refers to the chemical transformations and the role of the indicator at the molecular level.



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Caption: Chemical Signaling at the Endpoint.

Applications in Drug Development and Quality Control

- Purity Assessment of Raw Materials: Determination of the iron content in raw materials used in drug synthesis.
- Assay of Pharmaceutical Formulations: Quantifying iron in hematinic preparations and other pharmaceutical products.
- Stability Studies: Monitoring the degradation of iron-containing drugs over time.
- Determination of other reducing agents: The method can be adapted to determine the concentration of other reducing agents after appropriate sample preparation.

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References

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